

Application Note: EGTA Protocol for Preventing Sample Degradation

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|----------------------|---------------|-----------|
| Compound Name: | EGTA disodium | |
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Introduction

The integrity of biological samples is paramount for reproducible and reliable experimental results. Degradation of macromolecules such as proteins, DNA, and RNA by endogenous enzymes is a significant challenge during sample preparation and analysis. Ethylene glycolbis(β-aminoethyl ether)-N,N,N',N'-tetraacetic acid (EGTA) is a powerful chelating agent widely employed to preserve sample integrity. This application note provides a detailed overview of EGTA's mechanism, its applications, and comprehensive protocols for its use in preventing sample degradation.

Mechanism of Action

Many degradative enzymes, particularly certain proteases and nucleases, are dependent on divalent cations as cofactors for their catalytic activity.[1] Calcium (Ca²⁺) is a critical cofactor for numerous such enzymes, including DNase I and calcium-activated neutral proteases.[2][3] The introduction of a chelating agent can sequester these essential ions, leading to enzyme inhibition.

EGTA is an aminopolycarboxylic acid that exhibits a high and specific affinity for calcium ions. [4][5] Unlike other common chelators such as EDTA, EGTA has a significantly lower affinity for magnesium (Mg²⁺) ions.[1][6] This selectivity is particularly advantageous in biological systems, where Mg²⁺ is typically present at concentrations thousands of times higher than Ca²⁺ and is

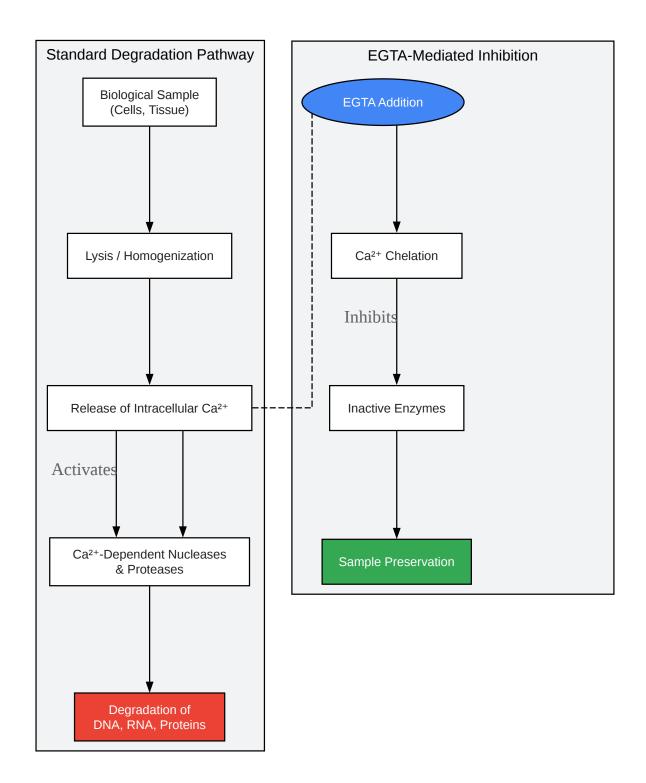


Methodological & Application

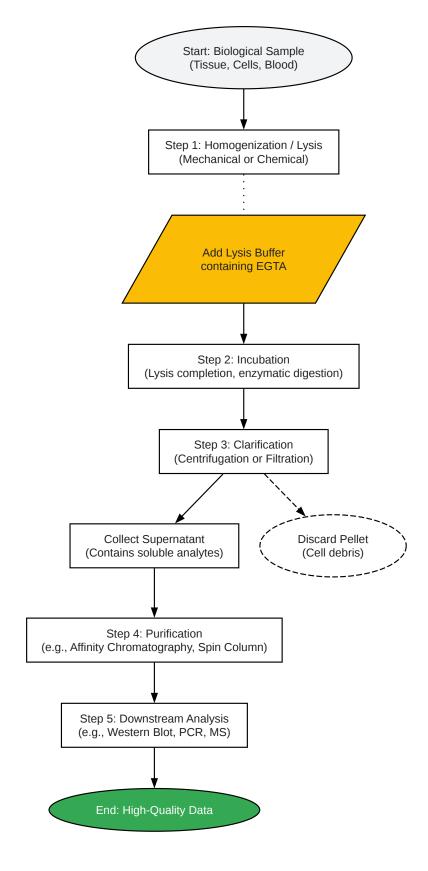
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an essential cofactor for many non-degradative enzymes whose activity should be preserved. [7] By selectively binding and sequestering free Ca²⁺ from the solution, EGTA effectively inactivates calcium-dependent enzymes, thereby preventing the degradation of target proteins and nucleic acids during extraction and analysis.[2]









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